

2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione

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Technical Guide: 2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione is a chemical compound belonging to the phthalimide class, which are known for their diverse biological activities. This technical guide provides a comprehensive overview of its chemical properties, a putative synthesis protocol, and an exploration of its potential biological relevance based on the activities of structurally related molecules.

Chemical Properties

A summary of the key chemical identifiers and properties for **2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione** is presented below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₅ NO ₃	[1][2][3][4]
Molecular Weight	245.27 g/mol	[1][2][3][4]
CAS Number	99337-98-1	[2][3][4]
IUPAC Name	2-(trans-4-hydroxycyclohexyl)isoindole-1,3-dione	
Synonyms	trans-N-(4-Hydroxycyclohexyl)phthalimide	[2][3]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione** is not readily available in the surveyed literature, a standard procedure for the synthesis of N-substituted phthalimides can be adapted. A general and plausible method involves the condensation of phthalic anhydride with the corresponding amine, in this case, trans-4-aminocyclohexanol.

Plausible Synthesis of **2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione**

This protocol is based on general methods for phthalimide synthesis.[5][6]

Materials:

- Phthalic anhydride
- trans-4-Aminocyclohexanol
- Glacial acetic acid
- Ethanol (for recrystallization)
- Round-bottom flask

- Reflux condenser
- Heating mantle
- Stirring apparatus
- Filtration apparatus (e.g., Büchner funnel)
- Beakers and other standard laboratory glassware

Procedure:

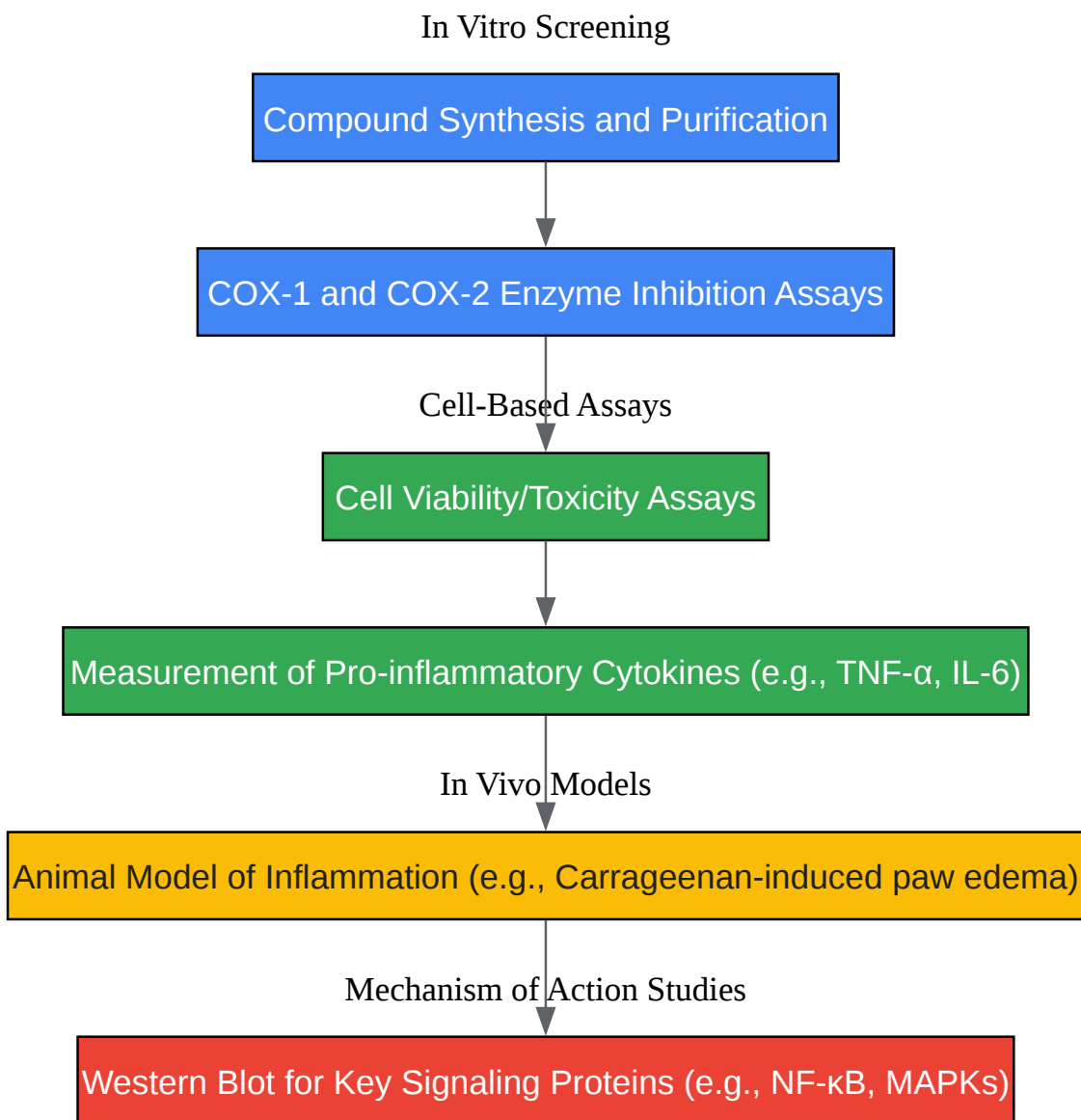
- In a round-bottom flask, combine equimolar amounts of phthalic anhydride and trans-4-aminocyclohexanol.
- Add a suitable volume of glacial acetic acid to serve as the solvent.
- Equip the flask with a reflux condenser and a stirring mechanism.
- Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored using thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- The product may precipitate out of the solution upon cooling. If not, the solvent can be partially removed under reduced pressure to induce crystallization.
- Collect the solid product by filtration and wash with a small amount of cold solvent (e.g., ethanol or water) to remove impurities.
- For further purification, recrystallize the crude product from a suitable solvent, such as ethanol.
- Dry the purified crystals of **2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione** under vacuum.
- Characterize the final product using techniques such as NMR spectroscopy, IR spectroscopy, and mass spectrometry to confirm its identity and purity.

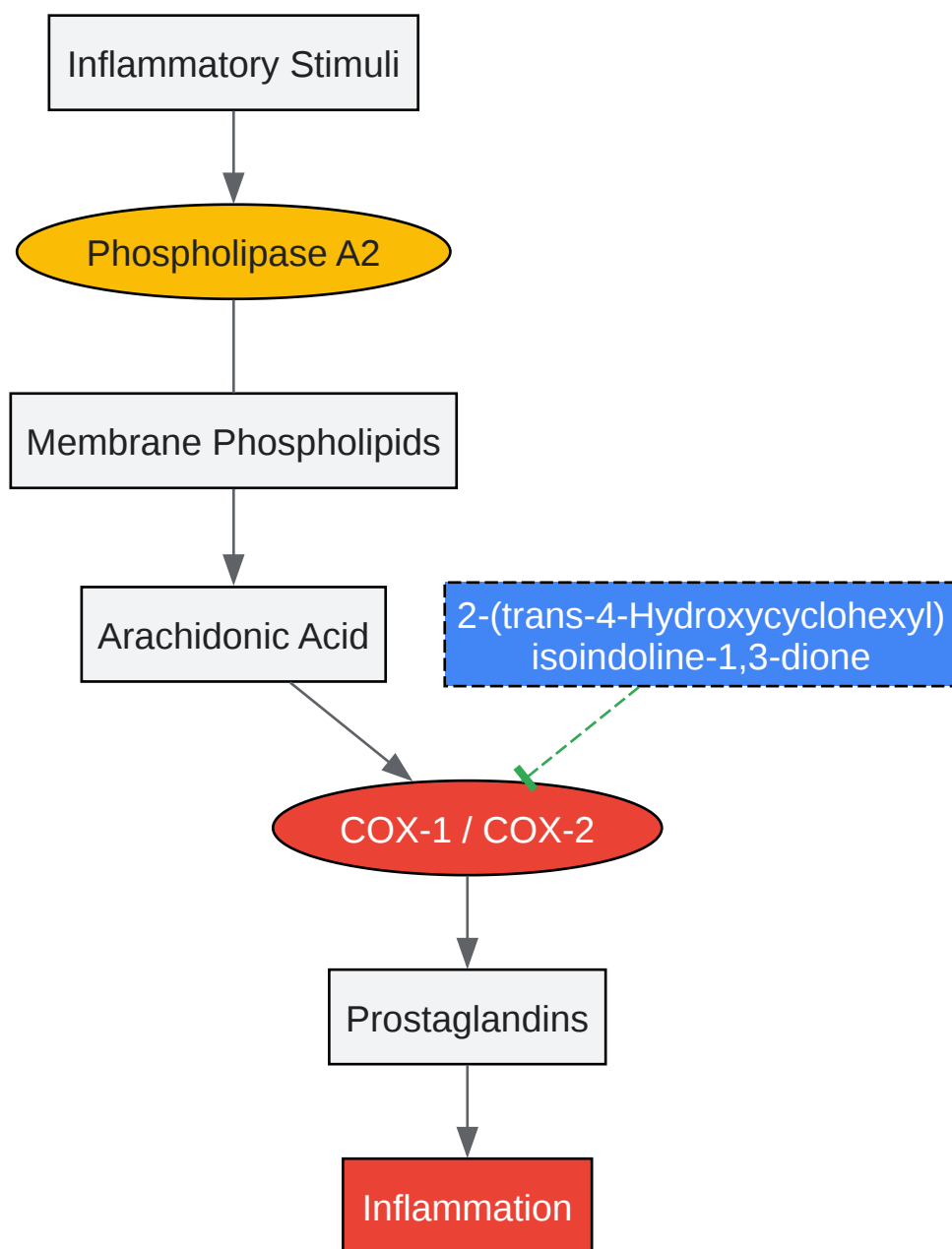
Potential Biological Activities and Signaling Pathways

Direct experimental evidence detailing the biological activity and mechanism of action for **2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione** is limited. However, the broader class of isoindoline-1,3-dione derivatives has been extensively studied and shown to exhibit a range of biological effects, including anti-inflammatory, analgesic, and enzyme inhibitory activities.^{[7][8][9][10]}

One of the well-documented activities of some isoindoline-1,3-dione derivatives is the inhibition of cyclooxygenase (COX) enzymes, which are key players in the inflammatory pathway.^{[8][10]}

Below is a conceptual workflow for screening the anti-inflammatory activity of a compound like **2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione**.





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- To cite this document: BenchChem. [2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117226#2-trans-4-hydroxycyclohexyl-isoindoline-1-3-dione-molecular-weight-and-formula]

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